An In-depth Technical Guide to (6E)-6-Octadecenoyl Chloride

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Compound of Interest

Compound Name: *6(E)-Octadecenoyl chloride*

Cat. No.: *B15550442*

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This technical guide provides a comprehensive overview of (6E)-6-Octadecenoyl chloride, a derivative of petroselaidic acid. It includes a summary of its synonyms, known physicochemical properties, a detailed, generalized experimental protocol for its synthesis, and an exploration of the potential biological significance of its fatty acid precursor.

Chemical Synonyms and Identifiers

(6E)-6-Octadecenoyl chloride is known by several names in the scientific literature and chemical databases. A clear understanding of these synonyms is crucial for accurate literature searches and material sourcing.

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Synonym	Identifier	Source
(6E)-6-Octadecenoyl chloride	Systematic Name	IUPAC
6-Octadecenoyl chloride, (E)-	Alternative Name	CAS
Petroselaidic acid chloride	Common Name	Derived from Precursor
CAS Number	150989-03-0	Chemical Abstracts Service

Physicochemical Properties

The following table summarizes the key physicochemical properties of (6E)-6-Octadecenoyl chloride.[1] This data is essential for its handling, storage, and use in experimental settings.

Property	Value	Notes
Molecular Formula	$C_{18}H_{33}ClO$	[1]
Molecular Weight	300.91 g/mol	[1]
Physical State	Liquid	At room temperature.
Purity	>99%	Commercially available specification.[1]
Storage	Freezer	Recommended to maintain stability.[1]

Further experimental data such as boiling point, melting point, and density are not readily available in the public domain.

Experimental Protocol: Synthesis of (6E)-6-Octadecenoyl Chloride

While a specific, detailed protocol for the synthesis of (6E)-6-Octadecenoyl chloride is not widely published, a general and robust method for the conversion of a carboxylic acid to its corresponding acid chloride is presented below. This protocol is based on well-established organic chemistry principles for the synthesis of fatty acid chlorides.

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Principle:

(6E)-6-Octadecenoic acid (petroselaidic acid) is reacted with a chlorinating agent, such as thionyl chloride ($SOCl_2$), to replace the hydroxyl group of the carboxylic acid with a chlorine atom. The reaction is typically performed in an inert solvent.

Materials and Reagents:

- (6E)-6-Octadecenoic acid (petroselaidic acid)
- Thionyl chloride ($SOCl_2$)
- Anhydrous dichloromethane (DCM) or other inert solvent (e.g., hexane, toluene)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Reflux condenser
- Drying tube (e.g., with calcium chloride)
- Rotary evaporator

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve (6E)-6-Octadecenoic acid in a minimal amount of anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Thionyl Chloride: Slowly add an excess of thionyl chloride (typically 1.5 to 2.0 molar equivalents) to the stirred solution at room temperature. The addition should be done cautiously as the reaction can be exothermic and produce gaseous byproducts (SO_2 and HCl).
- Reaction: Attach a reflux condenser fitted with a drying tube to the flask and gently heat the reaction mixture to reflux (approximately 40°C for DCM). Monitor the progress of the reaction

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by thin-layer chromatography (TLC) or by observing the cessation of gas evolution. The reaction is typically complete within 1-3 hours.

- Removal of Excess Reagent: After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess thionyl chloride and the solvent by distillation, preferably using a rotary evaporator. Care should be taken as the product is a high-boiling liquid.
- Purification: The crude (6E)-6-Octadecenoyl chloride can be purified by vacuum distillation to obtain a product of high purity.

Safety Precautions:

- Thionyl chloride is a corrosive and toxic reagent. All manipulations should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- The reaction produces sulfur dioxide and hydrogen chloride gas, which are toxic and corrosive. Ensure proper trapping of these off-gases.

Potential Biological Significance and Applications

Currently, there is a lack of direct research on the biological activities of (6E)-6-Octadecenoyl chloride. However, the biological properties of its precursor, petroselaidic acid, and its cis-isomer, petroselinic acid, have been investigated, suggesting potential areas of interest for the application of its derivatives.

Petroselinic acid has been reported to exhibit a range of biological effects, including antidiabetic, antibacterial, and antifungal properties.[2] Specifically, it has been shown to inhibit the growth of various pathogenic fungi and displays synergistic effects with antifungal drugs like fluconazole.[3] The antifungal mechanism of action for petroselinic acid has been identified as the targeting of fructose-1,6-bisphosphate aldolase (Fba1p).[3]

As an acyl chloride, (6E)-6-Octadecenoyl chloride is a reactive intermediate that can be used to synthesize a variety of derivatives of petroselaidic acid. These derivatives could be designed as probes to study lipid metabolism or as potential bioactive molecules themselves, building upon

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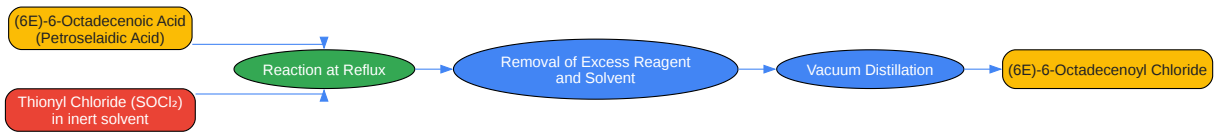
the known activities of the parent fatty acid. For example, it can be used to synthesize amides, esters, and other conjugates for applications in drug discovery and materials science.

Visualization of Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis of (6E)-6-Octadecenoyl chloride from its corresponding carboxylic acid.



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General synthesis workflow for (6E)-6-Octadecenoyl chloride.

This guide provides a foundational understanding of (6E)-6-Octadecenoyl chloride for research and development purposes. Further investigation into its specific biological activities and the development of detailed, optimized synthetic protocols are warranted to fully explore its potential applications.

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